

Application Notes and Protocols: Utilization of 2-(benzylthio)-1H-benzimidazole in Material Science

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Compound of Interest

Compound Name: 2-(Benzylthio)-1H-benzimidazole

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This document provides detailed application notes and experimental protocols for the utilization of **2-(benzylthio)-1H-benzimidazole** in material science, with a primary focus on its application as a corrosion inhibitor.

Application: Corrosion Inhibition

2-(benzylthio)-1H-benzimidazole and its derivatives have demonstrated significant potential as effective corrosion inhibitors for various metals and alloys, particularly in acidic environments.^{[1][2]} The inhibitive properties are attributed to the molecule's ability to adsorb onto the metal surface, forming a protective barrier that isolates the metal from the corrosive medium.

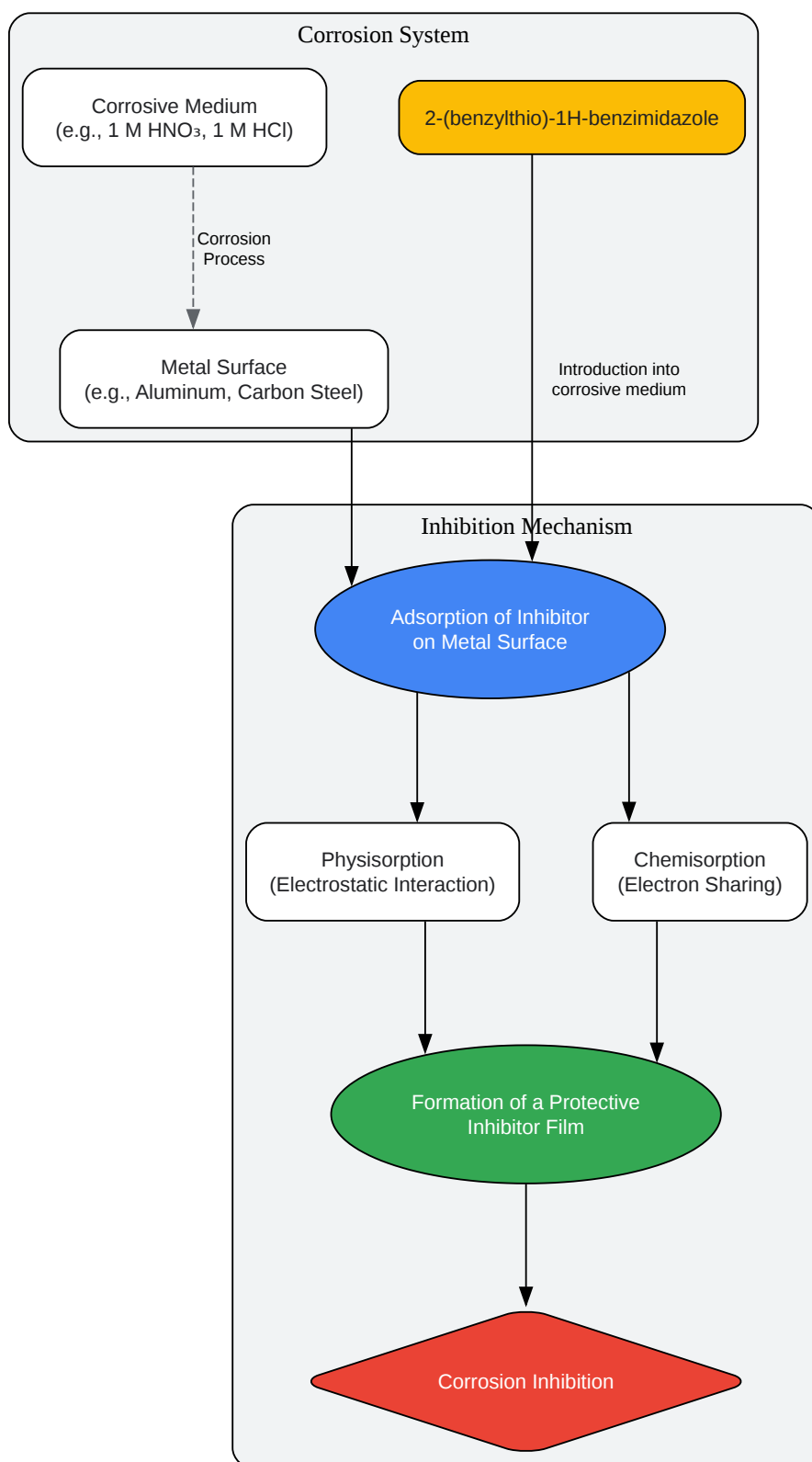
Mechanism of Action

The corrosion inhibition mechanism of **2-(benzylthio)-1H-benzimidazole** involves the adsorption of its molecules onto the metal surface. This adsorption process can occur through:

- **Physisorption:** Involving electrostatic interactions between the charged metal surface and the protonated benzimidazole molecule.

- Chemisorption: Involving the sharing of electrons between the d-orbitals of the metal atoms and the lone pairs of electrons on the nitrogen and sulfur atoms of the benzimidazole ring, as well as the π -electrons of the aromatic rings.[1]

The adsorption of **2-(benzylthio)-1H-benzimidazole** on metal surfaces has been found to obey the Langmuir adsorption isotherm.[1] The protective film formed by the inhibitor molecules effectively blocks the active sites for corrosion, thereby reducing the corrosion rate.



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Figure 1: Corrosion inhibition mechanism of **2-(benzylthio)-1H-benzimidazole**.

Quantitative Data

The following tables summarize the quantitative data regarding the corrosion inhibition performance of **2-(benzylthio)-1H-benzimidazole** and its derivatives.

Table 1: Corrosion Inhibition Efficiency of 2-((benzylthio)methyl)-1H-benzo[d]imidazole for Aluminum in 1 M Nitric Acid[1]

Concentration (mM)	Temperature (K)	Inhibition Efficiency (%)
0.001	298	78.54
0.005	298	86.23
0.01	298	90.12
0.05	298	93.87
0.1	298	96.09
0.1	308	92.15
0.1	318	87.56
0.1	328	81.34
0.1	338	74.92

Table 2: Thermodynamic Parameters for Adsorption of Benzimidazole Derivatives on Carbon Steel in 1 M HCl[2]

Inhibitor	Concentration (M)	$\Delta G^{\circ}_{\text{ads}}$ (kJ mol ⁻¹)	Adsorption Isotherm
(1H-benzimidazol-2-yl)methanethiol (LF1)	10 ⁻³	-40.0	Langmuir
1-dodecyl-2-((dodecylthio)methyl)-1H-benzimidazole (LF2)	10 ⁻³	-43.1	Langmuir

Experimental Protocols

Protocol 2.1: Synthesis of 2-(benzylthio)-1H-benzimidazole[3][4]

This protocol describes the synthesis of **2-(benzylthio)-1H-benzimidazole** from 2-mercaptobenzimidazole and benzyl chloride.

Materials:

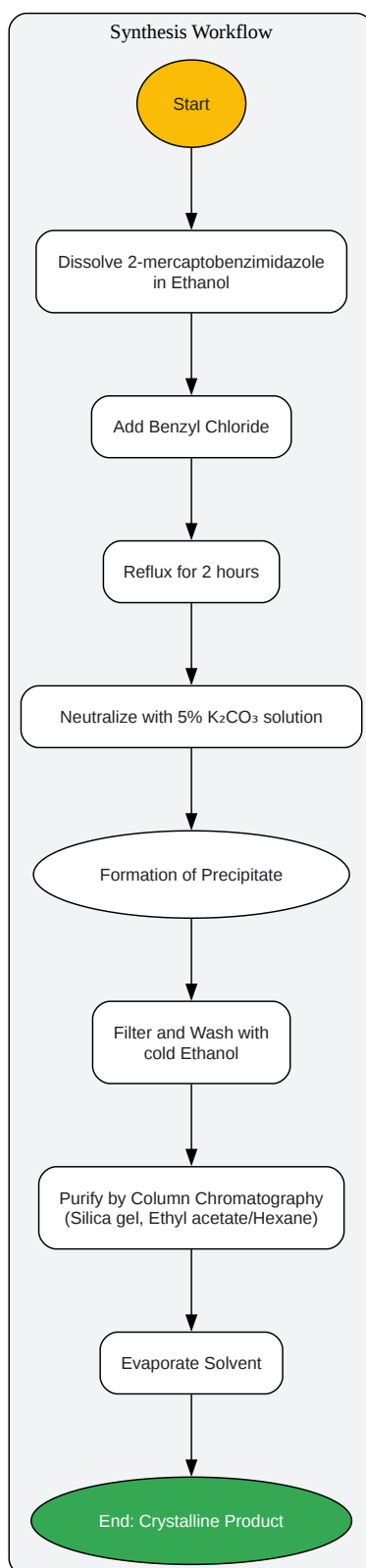
- 2-mercaptobenzimidazole
- Benzyl chloride (chloromethyl benzene)
- Ethanol
- Potassium bicarbonate (5% solution)
- Silica gel for column chromatography
- Ethyl acetate
- Hexane

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Filtration apparatus (Büchner funnel, filter paper)
- Chromatography column
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 2-mercaptobenzimidazole (1.00 g, 6.66 mmol) in ethanol.
- Add benzyl chloride (1.01 g, 7.99 mmol) to the solution.
- Reflux the mixture for 2 hours with constant stirring.
- After cooling to room temperature, neutralize the reaction medium with a 5% potassium bicarbonate solution until a precipitate is formed.
- Filter the resulting precipitate, wash it with cold ethanol, and dry it.
- Purify the crude product by column chromatography on silica gel using an eluent mixture of ethyl acetate/hexane (30/70 v/v).
- Evaporate the solvent from the collected fractions containing the pure product using a rotary evaporator to obtain **2-(benzylthio)-1H-benzimidazole** as crystals.



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Figure 2: Workflow for the synthesis of **2-(benzylthio)-1H-benzimidazole**.

Protocol 2.2: Evaluation of Corrosion Inhibition by Weight Loss Method[1]

This protocol details the procedure for assessing the corrosion inhibition efficiency of **2-(benzylthio)-1H-benzimidazole** using the weight loss method.

Materials:

- Metal coupons (e.g., aluminum) of known dimensions
- Corrosive medium (e.g., 1 M nitric acid)
- **2-(benzylthio)-1H-benzimidazole** (inhibitor)
- Acetone
- Distilled water
- Abrasive paper (e.g., emery paper)

Equipment:

- Analytical balance (precision of 0.1 mg)
- Water bath or thermostat
- Beakers
- Desiccator

Procedure:

- Coupon Preparation:
 - Mechanically polish the metal coupons with emery paper of different grades.
 - Degrease the coupons by washing with acetone.
 - Rinse with distilled water and dry thoroughly.

- Weigh the prepared coupons accurately using an analytical balance (W_{initial}).
- Inhibitor Solution Preparation:
 - Prepare a stock solution of **2-(benzylthio)-1H-benzimidazole** in the corrosive medium.
 - From the stock solution, prepare a series of test solutions with different inhibitor concentrations (e.g., 10-3 mM to 5 mM).
- Immersion Test:
 - Immerse one prepared coupon in a beaker containing the corrosive medium without the inhibitor (blank).
 - Immerse one prepared coupon in each of the beakers containing the test solutions with different inhibitor concentrations.
 - Place the beakers in a water bath maintained at a constant temperature (e.g., 298 K) for a specific immersion period (e.g., 24 hours).
- Coupon Cleaning and Final Weighing:
 - After the immersion period, remove the coupons from the solutions.
 - Clean the coupons by immersing them in a cleaning solution (e.g., a mixture of nitric acid and dichromate solution for aluminum) to remove corrosion products.
 - Rinse the cleaned coupons with distilled water and acetone.
 - Dry the coupons in a desiccator and weigh them accurately (W_{final}).
- Calculations:
 - Corrosion Rate (CR): $CR = (W_{\text{initial}} - W_{\text{final}}) / (A * t)$ where A is the surface area of the coupon and t is the immersion time.
 - Inhibition Efficiency (IE %): $IE \% = [(CR_{\text{blank}} - CR_{\text{inhibitor}}) / CR_{\text{blank}}] * 100$ where CR_{blank} is the corrosion rate in the absence of the inhibitor and $CR_{\text{inhibitor}}$ is the

corrosion rate in the presence of the inhibitor.

Note: The provided protocols are generalized based on the cited literature. Researchers should consult the specific research papers for detailed parameters and safety precautions.

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